

Unraveling Molecular Dialogues: Techniques for Studying Neo-tanshinlactone-Protein Interactions

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Compound of Interest

Compound Name: Neo-tanshinlactone

Cat. No.: B1246349

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Application Notes & Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction: **Neo-tanshinlactone**, a natural product isolated from *Salvia miltiorrhiza*, has demonstrated potent and selective anti-cancer activity, particularly against estrogen receptor-positive (ER+) breast cancer cells.[1] Its mechanism of action involves the transcriptional down-regulation of Estrogen Receptor Alpha (ER α), a key driver in this cancer subtype.[1]

Understanding the direct protein interactions of **Neo-tanshinlactone** is paramount for elucidating its precise mechanism, identifying its molecular target(s), and developing novel therapeutics. This document provides detailed application notes and protocols for key techniques used to investigate these crucial small molecule-protein interactions.

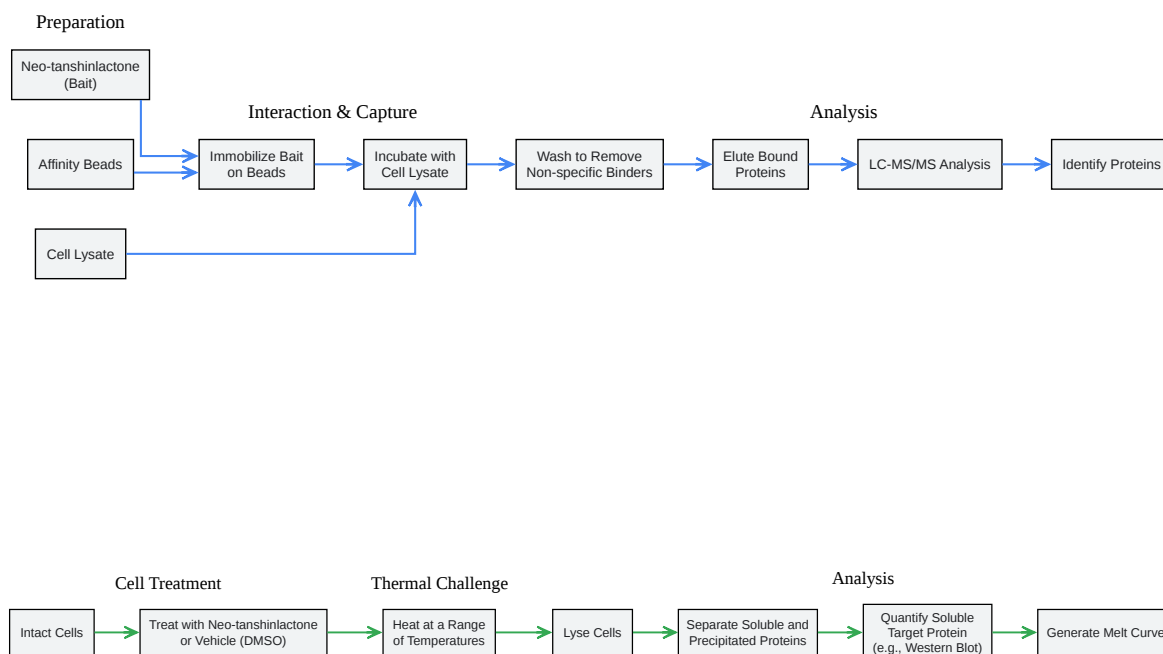
I. Target Identification and Validation Strategies

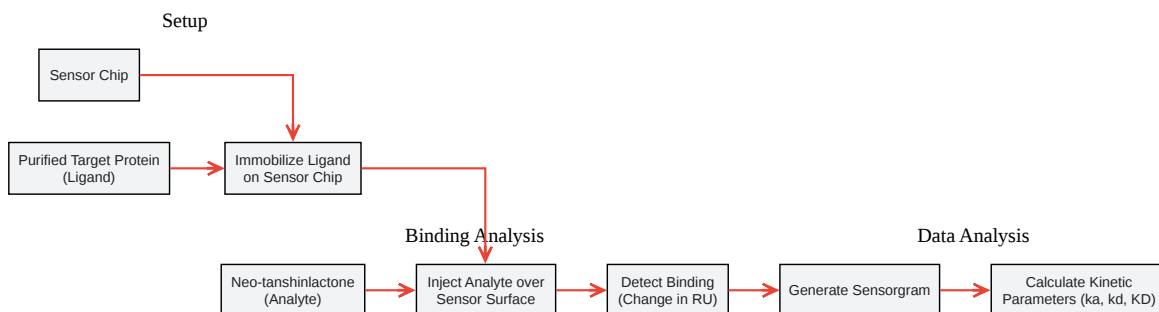
Identifying the specific protein(s) that **Neo-tanshinlactone** binds to is the first critical step. Several powerful techniques can be employed for this purpose.

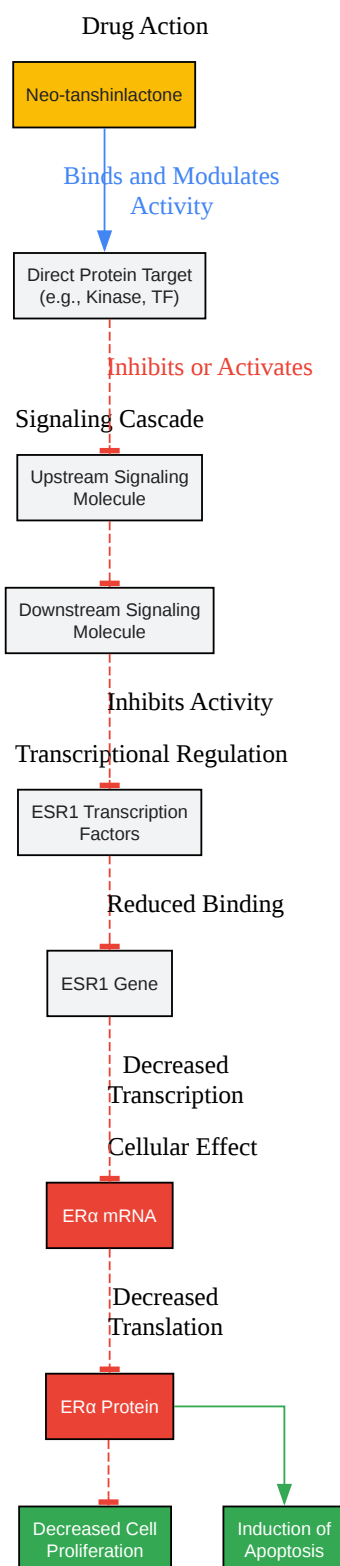
Affinity Purification-Mass Spectrometry (AP-MS)

AP-MS is a robust method for identifying protein binding partners of a small molecule from a complex biological mixture, such as a cell lysate.[2][3] The small molecule of interest (the "bait") is immobilized on a solid support and used to "fish out" interacting proteins (the "prey").

Experimental Workflow for AP-MS:







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References

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- 2. What techniques are used to study protein-protein interactions? [synapse.patsnap.com]
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